

Comprehensive Analysis of Activated Prothrombin Complex Concentrate (aPCC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCGC00135472

Cat. No.: B15572205

[Get Quote](#)

Note on **NCGC00135472**: Extensive searches of chemical and biological databases (including PubChem and various scientific literature repositories) did not yield any publicly available information for the identifier "**NCGC00135472**". This suggests that it may be an internal designation for a compound not yet in the public domain, a misidentified term, or a compound with no published data. Consequently, a direct comparison with activated prothrombin complex concentrate (aPCC) cannot be provided. The following guide will focus on a comprehensive overview of aPCC.

Activated Prothrombin Complex Concentrate (aPCC)

Activated prothrombin complex concentrate (aPCC) is a plasma-derived product used for the treatment and prevention of bleeding episodes, particularly in patients with hemophilia A or B who have developed inhibitors to factor VIII or factor IX replacement therapies.^{[1][2]} It is also known as anti-inhibitor coagulant complex.^[1]

Composition and Mechanism of Action

aPCC contains a mixture of both precursor (zymogen) and activated forms of vitamin K-dependent coagulation factors.^[3] The primary components include:

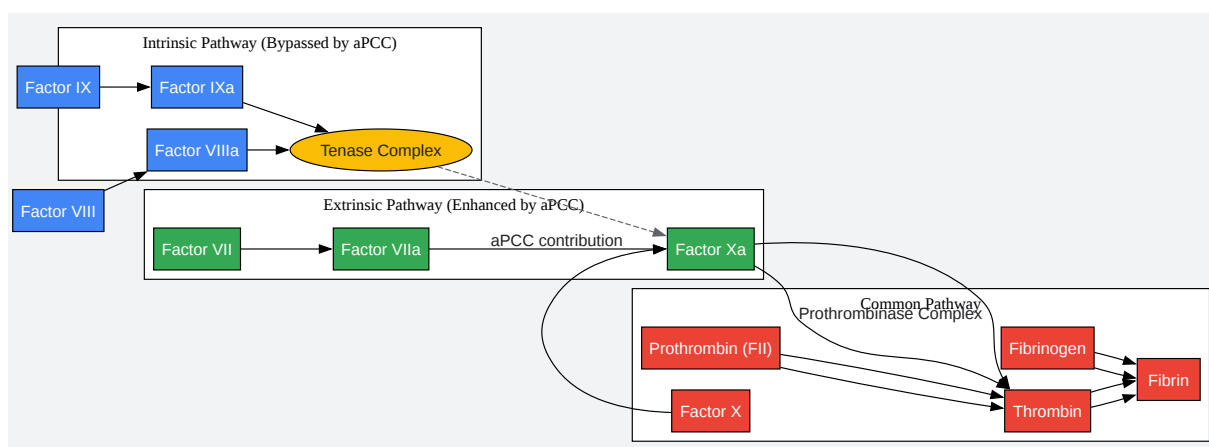
- Factor II (Prothrombin)
- Factor VII (in both zymogen and activated forms, FVIIa)

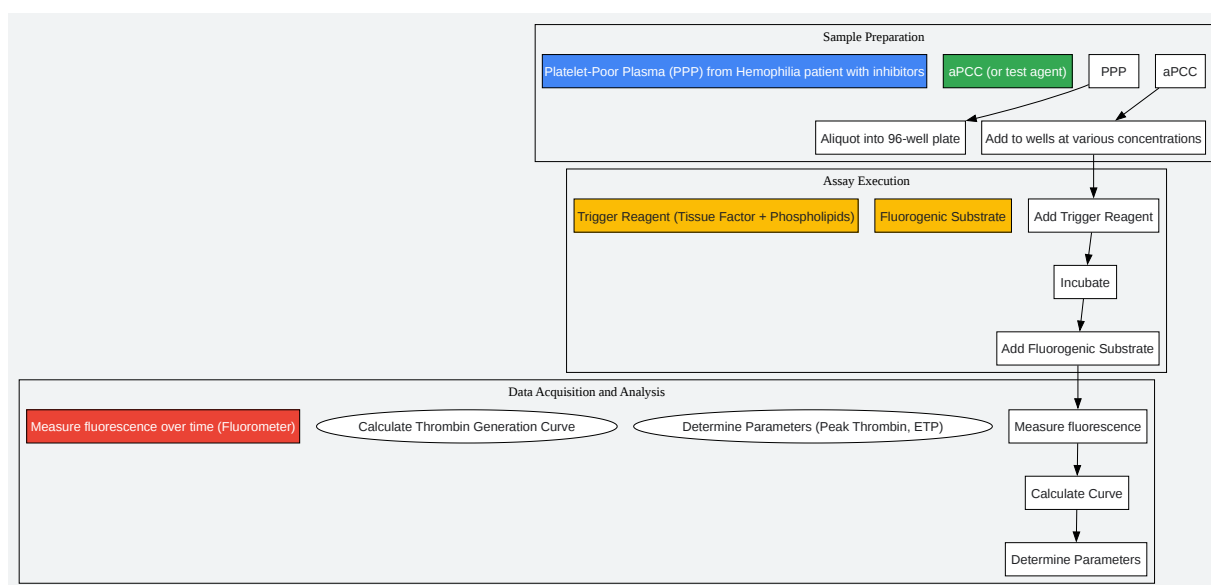
- Factor IX
- Factor X^{[1][3]}

The exact mechanism of action is not fully established but is understood to be multifactorial.^[1] aPCC is considered a "bypassing agent" because it promotes thrombin generation independently of the functions of Factor VIII and Factor IX, which are deficient or inhibited in patients with hemophilia and inhibitors.^[2] The procoagulant effect is thought to be primarily driven by a complex of Factor Xa and prothrombin.^[3]

Signaling Pathway: The Coagulation Cascade

aPCC exerts its effect by directly influencing the common pathway of the coagulation cascade, leading to the generation of a thrombin burst necessary for fibrin clot formation. The activated Factor VII (FVIIa) present in aPCC can activate Factor X to Factor Xa, which in turn converts prothrombin to thrombin. This bypasses the need for the intrinsic pathway's tenase complex (Factor VIIIa/Factor IXa).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phytochemical, Antibacterial and Antioxidant Activity Evaluation of Rhodiola crenulata - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Comprehensive Analysis of Activated Prothrombin Complex Concentrate (aPCC)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572205#ncgc00135472-versus-activated-prothrombin-complex-concentrate-apcc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com